Introduction: The Strategic Importance of a Dihalogenated Building Block

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Compound of Interest

Compound Name:	*4-Fluoro-2-iodobenzoic acid*
CAS No.:	*56096-89-0*
Cat. No.:	*B1367103*

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In the landscape of modern medicinal chemistry and organic synthesis, the strategic placement of halogen atoms on molecular scaffolds is a cornerstone of rational drug design. **4-Fluoro-2-iodobenzoic acid** is a prime example of a dihalogenated benzoic acid that serves as a highly versatile building block.[1] Its structure, featuring a fluorine atom, an iodine atom, and a carboxylic acid group on a benzene ring, offers three distinct points for chemical modification.[1] The presence of fluorine can significantly enhance a molecule's pharmacological properties, including metabolic stability, lipophilicity, and binding affinity, a well-established strategy in drug discovery.[2][3] Simultaneously, the iodine atom provides a reactive handle for cross-coupling reactions, and the carboxylic acid group allows for amide bond formation or other derivatizations. This trifecta of functionality makes **4-Fluoro-2-iodobenzoic acid** an indispensable intermediate for constructing complex, bioactive molecules.[4]

Physicochemical and Safety Data

A comprehensive understanding of a chemical's properties is foundational to its effective and safe use in a research setting.

Core Properties

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The key physicochemical data for **4-Fluoro-2-iodobenzoic acid** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	56096-89-0	[1][5][6]
Molecular Formula	$C_7H_4FIO_2$	[1][5][6]
Molecular Weight	266.01 g/mol	[5][6]
Appearance	Off-white to white solid/powder	[7]
Melting Point	143-147 °C	[7]
Synonyms	2-Iodo-4-fluorobenzoic acid	[5][6]
SMILES	C1=CC(=C(C=C1F)I)C(=O)O	[6]
InChI Key	DUKFTVLJAXWGPI-UHFFFAOYSA-N	[5]

Hazard Identification and Safety

As a Senior Application Scientist, I must emphasize that robust safety protocols are non-negotiable. **4-Fluoro-2-iodobenzoic acid** is classified as a hazardous substance and must be handled with appropriate care in a controlled laboratory environment.

- GHS Hazard Statements:
  - H301: Toxic if swallowed.[6][8][9]
  - H315: Causes skin irritation.[6][8][9]
  - H319: Causes serious eye irritation.[6][8][9]
  - H335: May cause respiratory irritation.[6][9]
- Recommended Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[9] All manipulations should be performed in a well-ventilated fume hood.[9]

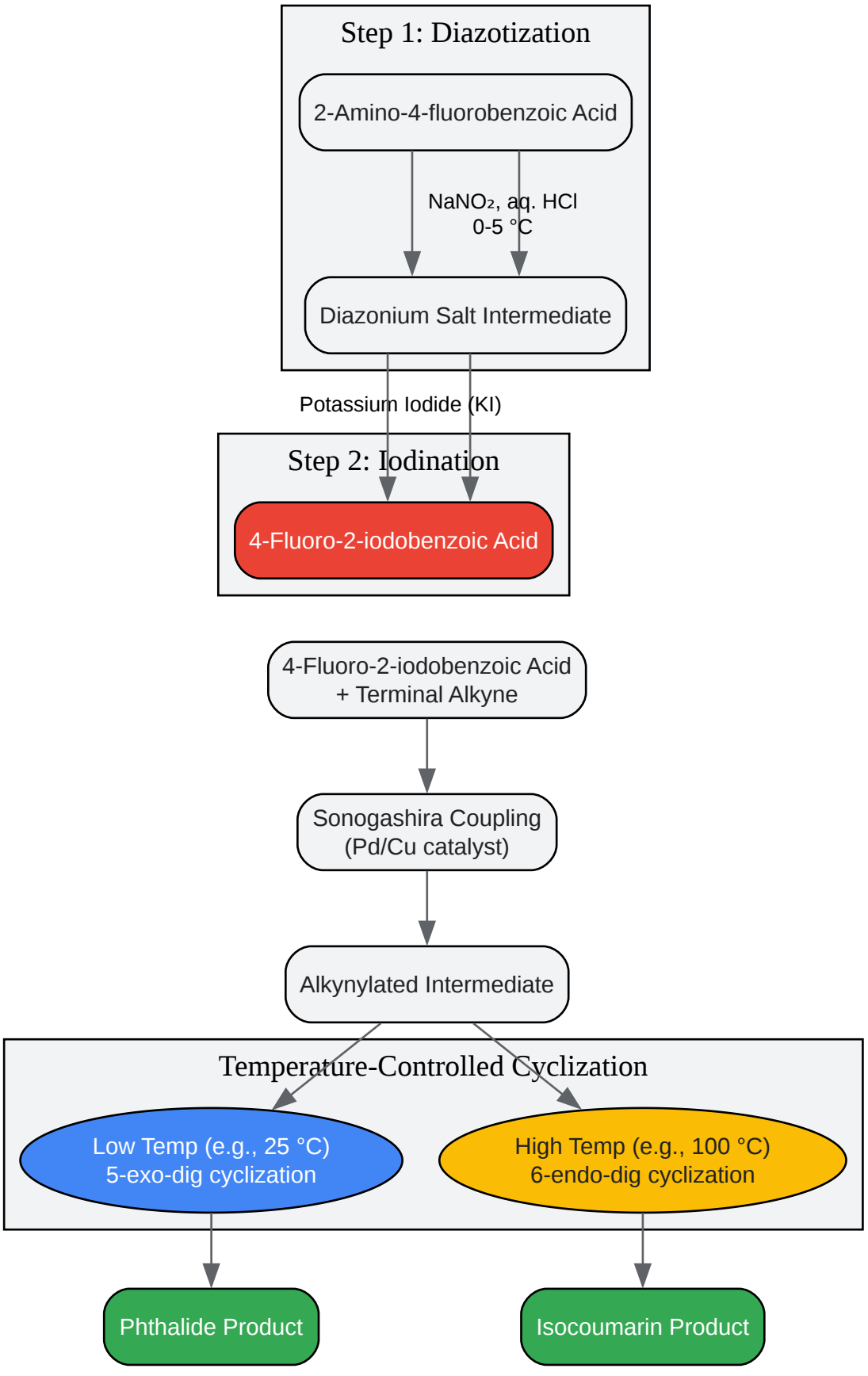
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- First Aid Measures: In case of contact, immediately flush skin or eyes with copious amounts of water. If ingested or inhaled, seek immediate medical attention.[8] Refer to the Safety Data Sheet (SDS) for complete handling instructions.[8][9]

Synthesis Pathway Overview

While specific proprietary synthesis routes may vary by manufacturer, a common and logical pathway for producing haloaromatic compounds like **4-Fluoro-2-iodobenzoic acid** involves a Sandmeyer-type reaction sequence starting from an appropriate aniline precursor. The following diagram illustrates a plausible, generalized workflow for its synthesis.

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Workflow for temperature-controlled synthesis of heterocycles.

- Mechanistic Insight: The regioselectivity is governed by Baldwin's rules for ring closure. At lower temperatures, the reaction kinetics favor the formation of the more rapidly formed 5-membered ring (5-exo-dig), yielding the phthalide. [1][7]At higher temperatures, the reaction becomes thermodynamically controlled, allowing the system to overcome the kinetic barrier to form the more stable 6-membered ring (6-endo-dig), resulting in the isocoumarin product. [1][7]

Experimental Protocol: Temperature-Controlled Synthesis of Phthalides

This protocol provides a self-validating system for the synthesis of a phthalide derivative from **4-Fluoro-2-iodobenzoic acid** and a terminal alkyne, based on methodologies described in the literature. [1] Objective: To synthesize a 4-fluoro-phthalide derivative via a Sonogashira coupling and subsequent 5-exo-dig cyclization.

Materials:

- **4-Fluoro-2-iodobenzoic acid**
- Terminal Alkyne (e.g., Phenylacetylene)
- Palladium(II) acetate ($Pd(OAc)_2$)
- Triphenylphosphine (PPh_3)
- Copper(I) iodide (CuI)
- Potassium carbonate (K_2CO_3)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate and Hexanes (for chromatography)
- Saturated aqueous ammonium chloride (NH_4Cl)

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- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: To a dry, oven-baked Schlenk flask under an inert atmosphere (Nitrogen or Argon), add **4-Fluoro-2-iodobenzoic acid** (1.0 eq), K_2CO_3 (2.5 eq), $Pd(OAc)_2$ (0.05 eq), PPh_3 (0.1 eq), and CuI (0.1 eq).
- Solvent and Reagent Addition: Add anhydrous DMF via syringe. Stir the mixture for 10 minutes to ensure homogeneity. Add the terminal alkyne (1.2 eq) dropwise via syringe.
- Reaction Execution: Maintain the reaction mixture at room temperature (approx. 25 °C).
  - Causality: This lower temperature is crucial for kinetically favoring the 5-exo-dig cyclization pathway to selectively form the phthalide product. [1][7]4. Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed. A typical mobile phase would be a mixture of hexanes and ethyl acetate.
- Workup: Upon completion, quench the reaction by adding saturated aqueous NH_4Cl. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- Purification - Part 1 (Washing): Combine the organic layers and wash sequentially with water and then brine.
  - Trustworthiness: This washing sequence removes the DMF solvent and inorganic salts, which is a critical step for obtaining a clean product before final purification.
- Purification - Part 2 (Drying & Concentration): Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification - Part 3 (Chromatography): Purify the crude residue by flash column chromatography on silica gel using a hexanes/ethyl acetate gradient to isolate the pure phthalide product.

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- Characterization: Confirm the structure and purity of the final product using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

Supplier Information

For researchers and procurement managers, sourcing high-purity starting materials is critical for reproducible results. The following are established suppliers of **4-Fluoro-2-iodobenzoic acid**.

Supplier	Purity (Typical)	Product Link / Identifier
Sigma-Aldrich (Merck)	97%	CAS: 56096-89-0
Fisher Scientific (Thermo)	97%	CAS: 56096-89-0 [5][10]
Ossila	>98%	CAS: 56096-89-0 [1]
SynQuest Laboratories	N/A	Product Code: 2621-K-42 [9]
PubChem Vendors	Various	CID 12520164 [6]

References

- **4-Fluoro-2-iodobenzoic acid**. American Chemical Society. [Link]
- **4-Fluoro-2-iodobenzoic acid**. PubChem, National Center for Biotechnology Information. [Link]
- **4-Fluoro-2-iodobenzoic acid**. MySkinRecipes. [Link]
- Synthesis and characterization of new derivatives of 4-fluoro benzoic acid as bioactive compound. Global Scientific Journal. [Link]
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- p-FLUOROBENZOIC ACID. Organic Syntheses. [Link]
- 4-Fluorobenzoic Acid. SynZeal. [Link]

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- Applications of fluorine to the construction of bioisosteric elements for the purposes of novel drug discovery. PubMed, National Center for Biotechnology Information. [Link]

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